

# Derivation of the BTZ Black Hole Metric: Application Notes and Protocol

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## Compound of Interest

Compound Name: BTZ

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## Introduction

The Bañados-Teitelboim-Zanelli (**BTZ**) black hole is a remarkable solution to Einstein's field equations in a (2+1)-dimensional spacetime with a negative cosmological constant. Despite its lower-dimensional setting, the **BTZ** black hole exhibits many of the physical properties of its (3+1)-dimensional counterparts, such as the Kerr black hole, including the presence of an event horizon, thermodynamic properties, and Hawking radiation. This makes it an invaluable laboratory for studying the quantum aspects of gravity and black hole physics in a simplified context.

These application notes provide a detailed, step-by-step derivation of the **BTZ** black hole metric. The content is structured to be accessible to research scientists with a foundational understanding of general relativity.

## Core Concepts and Theoretical Framework

The derivation of the **BTZ** black hole metric is rooted in the Einstein field equations, which describe the fundamental interaction of gravitation as a result of spacetime being curved by matter and energy. In the presence of a cosmological constant,  $\Lambda$ , the equations are given by:

- Einstein Field Equations:  $R_{\mu\nu} - \frac{1}{2}Rg_{\mu\nu} + \Lambda g_{\mu\nu} = \frac{8\pi G}{c^4}T_{\mu\nu}$

$$R_{\mu\nu} - \frac{1}{2}Rg_{\mu\nu} + \Lambda g_{\mu\nu} = \frac{8\pi G}{c^4}T_{\mu\nu}$$

Where:

- $R_{\mu\nu}$

$$R_{\mu\nu}$$

is the Ricci curvature tensor.

- $R$

is the scalar curvature.

- $g_{\mu\nu}$

$$g_{\mu\nu}$$

is the metric tensor.

- $\Lambda$

is the cosmological constant.

- $G$

is the gravitational constant.

- $c$

is the speed of light.

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$$T_{\mu\nu}$$

is the stress-energy tensor.

For the vacuum solution of the **BTZ** black hole, we consider the case where there is no matter or energy present, hence  $\text{ngcontent-ng-c4139270029}=\text{ng-c3278073658}=\text{""}$   $\text{class}=\text{"inline ng-star-inserted"}>$

$$T_{\mu\nu} = 0$$

. The derivation is performed in (2+1) dimensions, meaning the indices  $\mu$  and  $\nu$  run from 0 to 2.

## Protocol: Derivation of the BTZ Black Hole Metric

This protocol outlines the mathematical steps to derive the **BTZ** black hole metric.

### Establishing the Einstein Field Equations in 2+1 Dimensions

In a (2+1)-dimensional vacuum spacetime ( $\text{ngcontent-ng-c4139270029}=\text{""}$   $\text{\_ngghost-ng-c3278073658}=\text{""}$   $\text{class}=\text{"inline ng-star-inserted"}>$

$$T_{\mu\nu} = 0$$

) with a negative cosmological constant ( $\Lambda$ )

$$\Lambda = -1/l^2$$

, where

$$l$$

is the radius of the asymptotically Anti-de Sitter space), the Einstein field equations simplify. By contracting the Einstein field equations with

$$g^{\mu\nu}$$

, we find the scalar curvature to be

$$R = 3\Lambda$$

. Substituting this back into the original equations yields a simplified form:

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$$R_{\mu\nu} = 2\Lambda g_{\mu\nu} = -\frac{2}{l^2} g_{\mu\nu}$$

This is the starting point for our derivation.

### The Metric Ansatz

We assume a static and circularly symmetric spacetime, which is a reasonable starting point for a non-rotating black hole solution. The general form of the metric in cylindrical coordinates

$$(t, r, \phi)$$

is:

$$ds^2 = -N(r)^2 dt^2 + f(r)^{-2} dr^2 + r^2 (N^\phi(r) dt + d\phi)^2$$

For a static, non-rotating black hole, we can simplify this by setting the angular momentum component

$$N^\phi(r) = 0$$

to zero. This leads to the following metric ansatz:

$$ds^2 = -f(r)^2 dt^2 + \frac{1}{g(r)^2} dr^2 + r^2 d\phi^2 = -f(r)^2 dt^2 + g(r)^{-2} dr^2 + r^2 d\phi^2$$

Our goal is to solve for the unknown functions

$$f(r)$$

and

$$g(r)$$

## Calculation of Christoffel Symbols

The Christoffel symbols, which describe the effects of the curvature of spacetime on the coordinates, are calculated from the derivatives of the metric. From our metric ansatz, the non-zero Christoffel symbols are:

- $\Gamma_{tt}^t = \frac{\dot{f}(r)}{f(r)} \Gamma_{tt}^t = f(r) f'(r)$

$$\Gamma_{tt}^t = \frac{\dot{f}(r)}{f(r)} \Gamma_{tt}^t = f(r) f'(r)$$

- $\Gamma_{rr}^r = f(r) \dot{f}(r) g(r)^2 \Gamma_{rr}^r = f(r) f'(r) g(r)^2$

$$\Gamma_{rr}^r = f(r) \dot{f}(r) g(r)^2 \Gamma_{rr}^r = f(r) f'(r) g(r)^2$$

- $\Gamma_{rr}^r = -\frac{\dot{g}(r)}{g(r)} \Gamma_{rr}^r = -g(r) g'(r)$

$$\Gamma_{rr}^r = -\frac{\dot{g}(r)}{g(r)} \Gamma_{rr}^r = -g(r) g'(r)$$

- $\Gamma_{\phi\phi}^r = -r g(r)^2 \Gamma_{\phi\phi}^r = -r g(r)^2$

$$\Gamma_{\phi\phi}^r = -r g(r)^2 \Gamma_{\phi\phi}^r = -r g(r)^2$$

- $\Gamma_{r\phi}^\phi = \frac{1}{r} \Gamma_{r\phi}^\phi = 1$

$$\Gamma_{r\phi}^\phi = \frac{1}{r} \Gamma_{r\phi}^\phi = 1$$

Where the prime denotes differentiation with respect to

$$r$$

## Calculation of the Ricci Tensor Components

The Ricci tensor is computed from the Christoffel symbols. For our metric, the non-zero components of the Ricci tensor are:

- $R_{tt} = f(r) \ddot{f}(r) g(r)^2 + f(r) \dot{f}(r) g(r) \dot{g}(r) + \frac{\dot{f}(r) \dot{f}(r) g(r)^2}{f(r)} R_{tt} = f(r) f''(r) g(r)^2 + f(r) f'(r) g(r) g'(r) + r f(r) f'(r) g(r)^2$

$$R_{tt} = f(r) \ddot{f}(r) g(r)^2 + f(r) \dot{f}(r) g(r) \dot{g}(r) + \frac{\dot{f}(r) \dot{f}(r) g(r)^2}{f(r)} R_{tt} = f(r) f''(r) g(r)^2 + f(r) f'(r) g(r) g'(r) + r f(r) f'(r) g(r)^2$$

- $R_{rr} = -\frac{\ddot{f}(r)}{f(r)} + \frac{\dot{f}(r)^2}{f(r)^2} - \frac{\dot{g}(r)}{g(r)r} R_{rr} = -f(r) f''(r) + f(r) 2f'(r)^2 - g(r) r g'(r)$

$$R_{rr} = -\frac{\ddot{f}(r)}{f(r)} + \frac{\dot{f}(r)^2}{f(r)^2} - \frac{\dot{g}(r)}{g(r)r} R_{rr} = -f(r) f''(r) + f(r) 2f'(r)^2 - g(r) r g'(r)$$

- $R_{\phi\phi} = -r g(r) \dot{g}(r) - g(r)^2 + 1 R_{\phi\phi} = -r g(r) g'(r) - g(r)^2 + 1$

$$R_{\phi\phi} = -r g(r) \dot{g}(r) - g(r)^2 + 1 R_{\phi\phi} = -r g(r) g'(r) - g(r)^2 + 1$$

## Solving the Einstein Field Equations

Now, we substitute the calculated Ricci tensor components into the simplified Einstein field equations,  $R_{\mu\nu} = -\frac{2}{f^2}g_{\mu\nu}$

$$R_{\mu\nu} = -\frac{2}{f^2}g_{\mu\nu}$$

. This gives us a set of differential equations for

$$f(r)f'(r)$$

and

$$g(r)g'(r)$$

From the  $R_{\phi\phi} = -\frac{2}{f^2}g_{\phi\phi}$  component of the Einstein equations:

$$R_{\phi\phi}$$

component of the Einstein equations:

$$R_{\phi\phi} = -\frac{2}{f^2}g_{\phi\phi} \implies -rg(r)g'(r) - g(r)^2 + 1 = -\frac{2r^2}{f^2}R_{\phi\phi} = -\frac{2r^2}{f^2}g_{\phi\phi} \implies -rg(r)g'(r) - g(r)^2 + 1 = -\frac{2r^2}{f^2}g_{\phi\phi}$$

This is a first-order differential equation for

$$g(r)g'(r)$$

. Let's assume a solution of the form

$$g(r)^2 = Ar^2 + B$$

. Substituting this into the differential equation and solving for the constants, we find that a solution is:

$$g(r)^2 = -M + \frac{r^2}{2}$$

Where

$$-M$$

is a constant of integration that will be related to the mass of the black hole.

Next, from the  $R_{tt} = -\frac{2}{f^2}g_{tt}$  component of the Einstein equations:

$$R_{tt}$$

component of the Einstein equations:

$$R_{tt} = -\frac{2}{f^2}g_{tt} \implies f(r)f''(r)g(r)^2 + f(r)f'(r)g(r)g'(r) + \frac{f(r)f'(r)g(r)^2}{f(r)^2} = \frac{2}{f^2}f(r)^2R_{tt} = -\frac{2}{f^2}g_{tt} \implies f(r)f''(r)g(r)^2 + f(r)f'(r)g(r)g'(r) + f(r)f'(r)g(r)g'(r) = -\frac{2}{f^2}g_{tt}$$

And from the  $R_{rr} = -\frac{2}{f^2}g_{rr}$  component:

$$R_{rr}$$

component:

$$R_{rr} = -\frac{2}{f^2}g_{rr} \implies -\frac{f''(r)}{f(r)} + \frac{f'(r)^2}{f(r)^2} - \frac{g'(r)}{g(r)r} = -\frac{2}{f^2g(r)^2}R_{rr} = -\frac{2}{f^2g(r)^2}g_{rr} \implies -f(r)f''(r) + f(r)f'(r)^2 - g(r)rg'(r) = -2g(r)^2$$

By combining these two equations, we find that a consistent solution is obtained when

$$f(r)^2 = g(r)^2 f(r)^2 = g(r)^2$$

. Therefore:

$f(r)^2 = -M + \frac{r^2}{l^2} f(r)^2 = -M + l^2 r^2$

The Non-Rotating BTZ Black Hole Metric

Substituting the solutions for

$f(r)^2 f(r)^2$

and

$g(r)^2 g(r)^2$

back into our metric ansatz, we obtain the metric for the non-rotating **BTZ** black hole:

$ds^2 = -(-M + \frac{r^2}{l^2})dt^2 + \frac{1}{-M + \frac{r^2}{l^2}}dr^2 + r^2 d\phi^2 ds^2 = -(-M + l^2 r^2)dt^2 + -M + l^2 r^2 dr^2 + r^2 d\phi^2$

The Rotating BTZ Black Hole Metric

The derivation for the rotating **BTZ** black hole is more involved. It was originally found by Bañados, Teitelboim, and Zanelli by performing a coordinate transformation on the non-rotating solution. The metric for the rotating **BTZ** black hole is given by:

$ds^2 = -(-M + \frac{r^2}{l^2})dt^2 + \frac{1}{-M + \frac{r^2}{l^2} - \frac{J^2}{4r^2}}dr^2 + r^2(d\phi - \frac{J}{2r^2}dt)^2 ds^2 = -(-M + l^2 r^2)dt^2 + -M + l^2 r^2 - 4r^2 J^2 dr^2 + r^2(d\phi - 2r^2 J dt)^2$

Where

$J$

is the angular momentum of the black hole.

Data Presentation

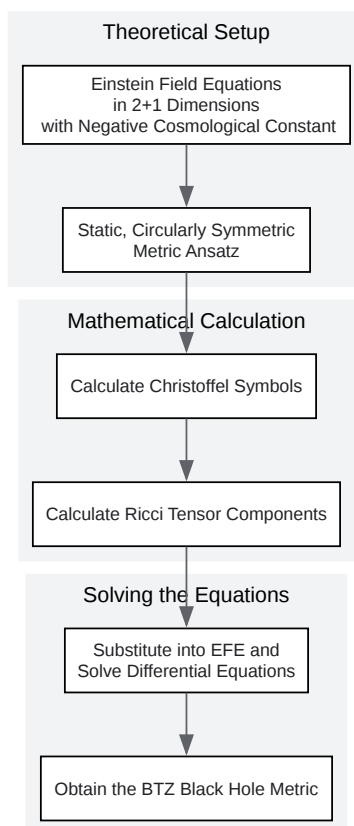
The key parameters characterizing the **BTZ** black hole are its mass (M) and angular momentum (J).

Parameter	Symbol	Description
Mass	M	A parameter related to the energy of the spacetime
Angular Momentum	J	The rotational parameter of the black hole.
Cosmological Constant	$\Lambda$	A negative constant related to the curvature of spacetime, $\Lambda = -1/l^2 \Lambda = -1/l^2$
AdS Radius	l	The characteristic length scale of the Anti-de Sitter space.

Visualizations

Logical Flow of the BTZ Metric Derivation

## Logical Flow of BTZ Metric Derivation

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